

3-Nitroaniline hydrochloride CAS number 33240-96-9 information

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Compound of Interest

Compound Name: 3-Nitroaniline hydrochloride

Cat. No.: B1583885

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An In-Depth Technical Guide to **3-Nitroaniline Hydrochloride** (CAS: 33240-96-9) for Chemical and Pharmaceutical Research

Executive Summary

3-Nitroaniline hydrochloride (CAS No: 33240-96-9) is the hydrochloride salt of 3-nitroaniline, a meta-substituted aromatic amine. It presents as a yellow to orange crystalline solid and serves as a pivotal intermediate in a multitude of synthetic applications, ranging from the production of azo dyes to the development of complex pharmaceutical ingredients.^{[1][2]} The presence of the electron-withdrawing nitro group and the reactive primary amine, which is protonated in the salt form, defines its chemical behavior.^[1] This guide provides a comprehensive technical overview for researchers and drug development professionals, covering its physicochemical properties, synthesis and purification strategies, core applications, analytical characterization, and critical safety and toxicological considerations. The conversion to the hydrochloride salt enhances the compound's stability and solubility in polar solvents compared to its free base form, facilitating its use in various reaction conditions.^[2] While its utility is significant, the nitroaromatic moiety introduces toxicological liabilities, including potential mutagenicity, which must be carefully considered, particularly in the context of pharmaceutical development.^[1]

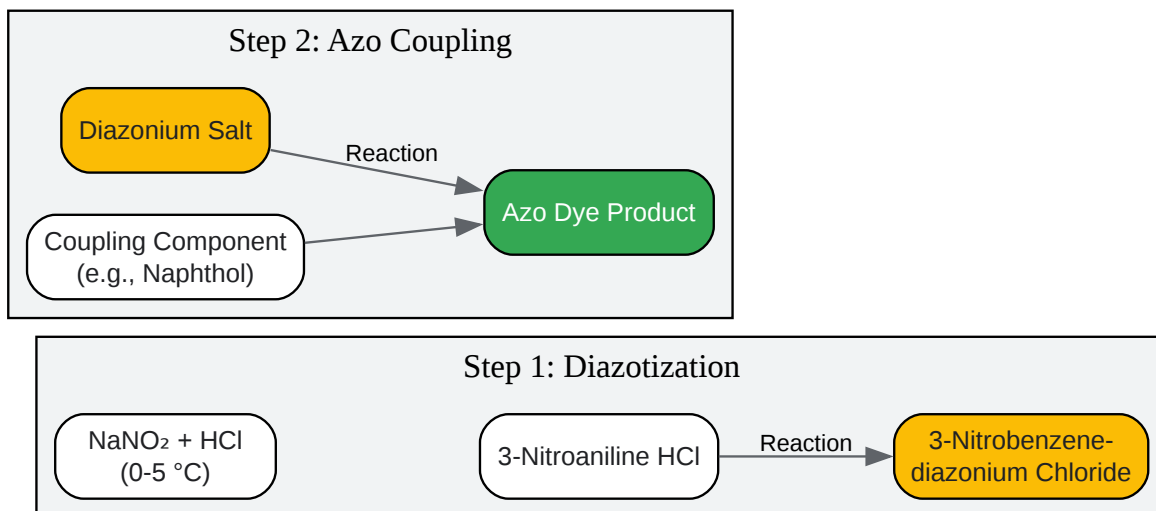
Section 1: Chemical Identity and Physicochemical Properties

3-Nitroaniline hydrochloride is structurally characterized by a benzene ring substituted with a nitro group (-NO₂) and an ammonium chloride group (-NH₃⁺Cl⁻) at the 1 and 3 positions, respectively. This meta-substitution pattern is a key determinant of its reactivity and physical properties.^[1] As a salt, it exhibits significantly higher solubility in polar solvents like water and methanol compared to the free base, 3-nitroaniline.^[1]

Table 1: Chemical Identifiers and Properties

Property	Value	Source(s)
CAS Number	33240-96-9	[1] [2] [3]
Molecular Formula	C ₆ H ₇ ClN ₂ O ₂	[1] [4]
Molecular Weight	174.58 g/mol	[1] [5]
Synonyms	m-Nitroaniline hydrochloride, 3-Nitroanilinium chloride	[1] [2]
Appearance	White to Orange to Green powder to crystal	[3] [5]
Melting Point	225-227 °C	[3] [6]
Solubility	Soluble in Methanol	[3] [7]

| Storage | Inert atmosphere, Room Temperature |[\[3\]](#)[\[8\]](#) |



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